

Basic characteristics of 2-(2,2,2-Trifluoroethoxy)cyclohexan-1-amine

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Compound of Interest

Compound Name: 2-(2,2,2-Trifluoroethoxy)cyclohexan-1-amine

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Technical Monograph: 2-(2,2,2-Trifluoroethoxy)cyclohexan-1-amine

Advanced Fluorinated Scaffolds for Medicinal Chemistry Executive Summary

2-(2,2,2-Trifluoroethoxy)cyclohexan-1-amine represents a high-value fluorinated building block in modern drug discovery. By integrating a trifluoroethoxy moiety onto a cyclohexane scaffold, this molecule offers a strategic combination of conformational rigidity, metabolic stability, and modulated basicity.

Unlike simple cyclohexylamines, the inclusion of the trifluoroethoxy group leverages the "Fluorine Effect" to enhance lipophilicity (LogP) while simultaneously lowering the pKa of the primary amine via inductive electron withdrawal. This makes the scaffold particularly useful for optimizing the physicochemical profiles of CNS-active agents and kinase inhibitors where membrane permeability and metabolic half-life are critical.

Chemical Identity & Physicochemical Profile

Property	Data / Estimate
IUPAC Name	2-(2,2,2-Trifluoroethoxy)cyclohexan-1-amine
Molecular Formula	C ₈ H ₁₄ F ₃ NO
Molecular Weight	197.20 g/mol
Stereochemistry	Typically synthesized as the (trans)-isomer (racemic or enantiopure)
Predicted LogP	~1.8 – 2.1 (Enhanced vs. ethoxy analog)
Estimated pKa	8.5 – 9.0 (Lowered vs. Cyclohexylamine pKa ~10. ^[1] 6)
H-Bond Donors/Acceptors	2 (NH ₂), 2 (N, O)
Key Features	Bioisostere of 2-ethoxycyclohexylamine; Metabolic blocking group (-CF ₃)

Synthetic Methodologies

The synthesis of 1,2-amino ethers on a cyclohexane ring is governed by the principles of ring-opening stereoelectronics. The two primary routes utilize 7-azabicyclo[4.1.0]heptane (Cyclohexenimine) or Cyclohexene Oxide.

Method A: Aziridine Ring Opening (Direct Route)

This is the preferred method for generating the trans-1,2-amino ether directly. The reaction proceeds via nucleophilic attack of 2,2,2-trifluoroethanol (TFE) on the activated aziridine.

- Precursor: 7-Azabicyclo[4.1.0]heptane (prepared from cyclohexene via iodoisocyanate or chloramine-T).
- Reagents: 2,2,2-Trifluoroethanol (solvent/nucleophile), Lewis Acid Catalyst (or).

- Mechanism: Activated aziridine undergoes nucleophilic attack by the weakly nucleophilic oxygen of TFE.
- Stereochemistry: Strict anti-addition leads to the trans-isomer.

Method B: Epoxide Opening & Functionalization (Stepwise)

Used when the aziridine precursor is unavailable. This route first establishes the ether linkage and then installs the amine with inversion or retention depending on the specific protocol (e.g., Mitsunobu vs. oxidation/reductive amination).

- Epoxide Opening: Cyclohexene oxide + TFE (cat.

or

)

trans-2-(2,2,2-trifluoroethoxy)cyclohexanol.

- Activation: Mesylation of the alcohol.

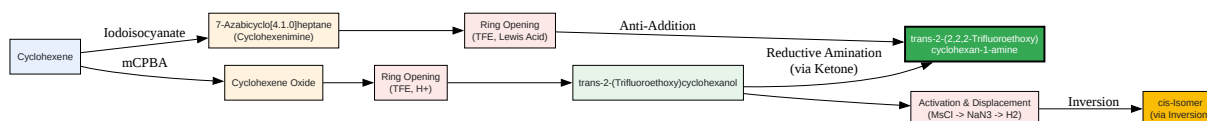
- Displacement:

displacement (Inversion to cis-azide) followed by reduction

cis-amine.

- Note: To get the trans-amine via this route, one would typically oxidize the alcohol to the ketone and perform reductive amination, or use a double-inversion strategy.

Process Visualization



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Figure 1: Synthetic pathways distinguishing the direct aziridine route (yielding trans) from the epoxide route.

Structural Analysis & Medicinal Utility[1][5]

Conformational Analysis

The cyclohexane ring adopts a chair conformation. For the trans-isomer, the diequatorial conformer is generally favored to avoid 1,3-diaxial interactions, although the gauche effect between the electronegative oxygen and nitrogen can influence the equilibrium.

- Diequatorial (Preferred): Substituents are spatially separated; lower steric strain.
- Diaxial: Higher energy, but may be stabilized in specific binding pockets or by intramolecular H-bonding ().

The Fluorine Effect in SAR

Replacing a standard ethoxy group (

) with a trifluoroethoxy group (

) imparts specific advantages:

- pKa Modulation: The strong electron-withdrawing nature of the

group pulls electron density through the ether oxygen and the carbon framework. This reduces the electron density on the primary amine nitrogen, lowering its pKa by

approximately 1.0–2.0 units compared to cyclohexylamine.

- Benefit: Reduced basicity decreases lysosomal trapping and improves oral bioavailability.

- Metabolic Stability: The

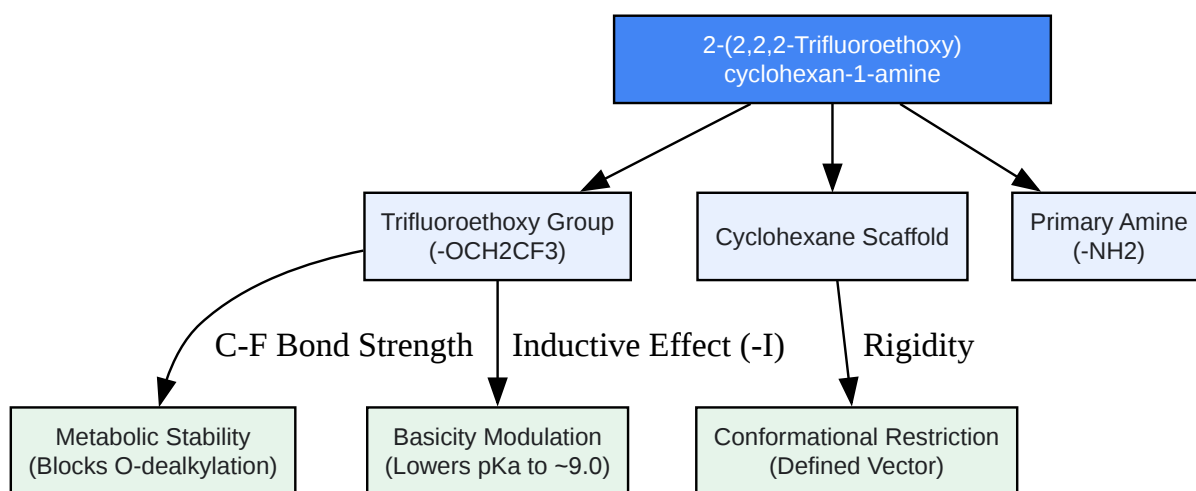
bond is stronger than the

bond (approx. 116 kcal/mol vs. 99 kcal/mol). The trifluoroethyl group blocks metabolic dealkylation at the ether position, a common clearance pathway for standard ethers.

- Lipophilicity: The bulky, hydrophobic

group increases the partition coefficient (LogP), enhancing blood-brain barrier (BBB) penetration.

SAR Logic Diagram



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the functional role of each moiety.

Handling & Safety

While specific toxicological data for this exact molecule may be limited, it should be handled with the standard precautions reserved for fluorinated aliphatic amines.

- Hazards: Likely corrosive (Skin Corr.[1] 1B) and harmful if swallowed. The trifluoroethoxy group does not generally impart specific acute toxicity but increases lipophilicity, potentially enhancing dermal absorption.
- Storage: Store under inert atmosphere (Argon/Nitrogen) to prevent carbonate formation (amines absorb from air).
- Reactivity: Avoid strong oxidizing agents. The amine is nucleophilic and will react rapidly with acid chlorides, anhydrides, and isocyanates.

References

- Synthesis of 1,2-Amino Ethers via Aziridine Opening
 - Title: Regioselective Ring Opening of Aziridines with Alcohols Catalyzed by Lewis Acids.
 - Context: Describes the general methodology for opening activated aziridines (like 7-azabicyclo[4.1.0]heptane) with alcohols to form trans-1,2-amino ethers.
 - Source:
- Medicinal Chemistry of the Trifluoroethoxy Group
 - Title: The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry.
 - Context: Validates the use of trifluoroethoxy groups for lipophilicity and metabolic stability enhancement.
 - Source:
- Cyclohexane Conformational Analysis
 - Title: Molecular structure of mono- and 1,2-aminoderivatives of cyclohexane: Steric strain effects.
 - Context: Provides the theoretical basis for the conformational preferences (diequatorial vs diaxial) of 1,2-disubstituted cyclohexanes.

- Source:
- Properties of Trifluoroethylamine Derivatives
 - Title: Ethanamine, 2,2,2-trifluoro- | C₂H₄F₃N | CID 9773.
 - Context: Provides baseline physicochemical data for the trifluoroethylamine moiety, supporting pK_a and lipophilicity extrapol
 - Source:

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Sources

- [1. Ethanamine, 2,2,2-trifluoro- | C₂H₄F₃N | CID 9773 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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